

Physicochemical properties of C.I. 47020

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Compound of Interest

Compound Name: Disperse yellow 54

Cat. No.: B010061

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An In-depth Technical Guide on the Physicochemical Properties of C.I. 47020

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of C.I. 47020. The information is intended for researchers, scientists, and professionals in drug development who may encounter this compound. This document summarizes key quantitative data in structured tables, details experimental methodologies for crucial property assessments, and provides a visual representation of a key experimental workflow.

Introduction

C.I. 47020 is a quinoline-based dye known by several names, including **Disperse Yellow 54** and Solvent Yellow 114. It is structurally identified as 2-(3-hydroxyquinolin-2-yl)-1H-indene-1,3(2H)-dione. This compound is recognized for its vibrant yellow hue and has applications in various industries. A related but distinct entity is Quinoline Yellow WS (Water Soluble), a sulfonated version of C.I. 47020, which exhibits high water solubility due to the presence of sulfonate groups. This guide focuses on the primary, water-insoluble form, C.I. 47020.

Core Physicochemical Properties

The fundamental physicochemical characteristics of C.I. 47020 are summarized in the tables below, offering a clear and concise reference for key quantitative data.

Table 1: General and Physical Properties of C.I. 47020

Property	Value
C.I. Name	47020
Common Names	Disperse Yellow 54, Solvent Yellow 114
Chemical Name	2-(3-hydroxyquinolin-2-yl)-1H-indene-1,3(2H)-dione
CAS Number	7576-65-0, 12223-85-7
Molecular Formula	C ₁₈ H ₁₁ NO ₃
Molecular Weight	289.28 g/mol [1][2]
Appearance	Yellow to brown powder[1]
Melting Point	265 °C[3][4]
Boiling Point	502 °C at 760 mmHg[3][5]
Density	1.435 g/cm ³ [3][5]

Table 2: Solubility and Spectral Properties of C.I. 47020

Property	Value
Water Solubility	Insoluble[1]
Solubility in Organic Solvents	Soluble in strong sulfuric acid, pyridine, and sulfolane; Soluble in ethanol.[1]
Spectral Properties (λ_{\max})	The water-soluble form, Quinoline Yellow WS, has a maximum absorption wavelength of 416 nm.[6]

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of C.I. 47020 are outlined below. These protocols are based on standard analytical techniques for organic dyes.

Determination of Melting Point

The melting point of C.I. 47020 can be determined using a standard capillary melting point apparatus.

- Apparatus: Capillary melting point apparatus, capillary tubes, thermometer.
- Procedure:
 - A small, dry sample of C.I. 47020 is finely powdered and packed into a thin-walled capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a steady rate (e.g., 10 °C/minute for a preliminary determination, then 1-2 °C/minute for an accurate measurement).
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.

Determination of Solubility (Shake-Flask Method)

The solubility of C.I. 47020 in a given organic solvent can be quantitatively determined using the shake-flask method followed by UV-Vis spectrophotometric analysis.

- Apparatus: Analytical balance, volumetric flasks, mechanical shaker or magnetic stirrer, constant temperature water bath, centrifuge, UV-Vis spectrophotometer.
- Procedure:
 - An excess amount of C.I. 47020 is added to a known volume of the desired solvent in a sealed flask.
 - The flask is agitated in a constant temperature bath (e.g., 25 °C) for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
 - The suspension is then centrifuged or allowed to settle to separate the undissolved solid.

- A known volume of the supernatant (saturated solution) is carefully removed and diluted with the same solvent to a concentration within the linear range of the spectrophotometer.
- The absorbance of the diluted solution is measured at the wavelength of maximum absorbance (λ_{max}) using a UV-Vis spectrophotometer.
- The concentration of the dye in the saturated solution is calculated using a pre-determined calibration curve of absorbance versus concentration for C.I. 47020 in the same solvent.

Determination of Spectral Properties (UV-Vis Spectroscopy)

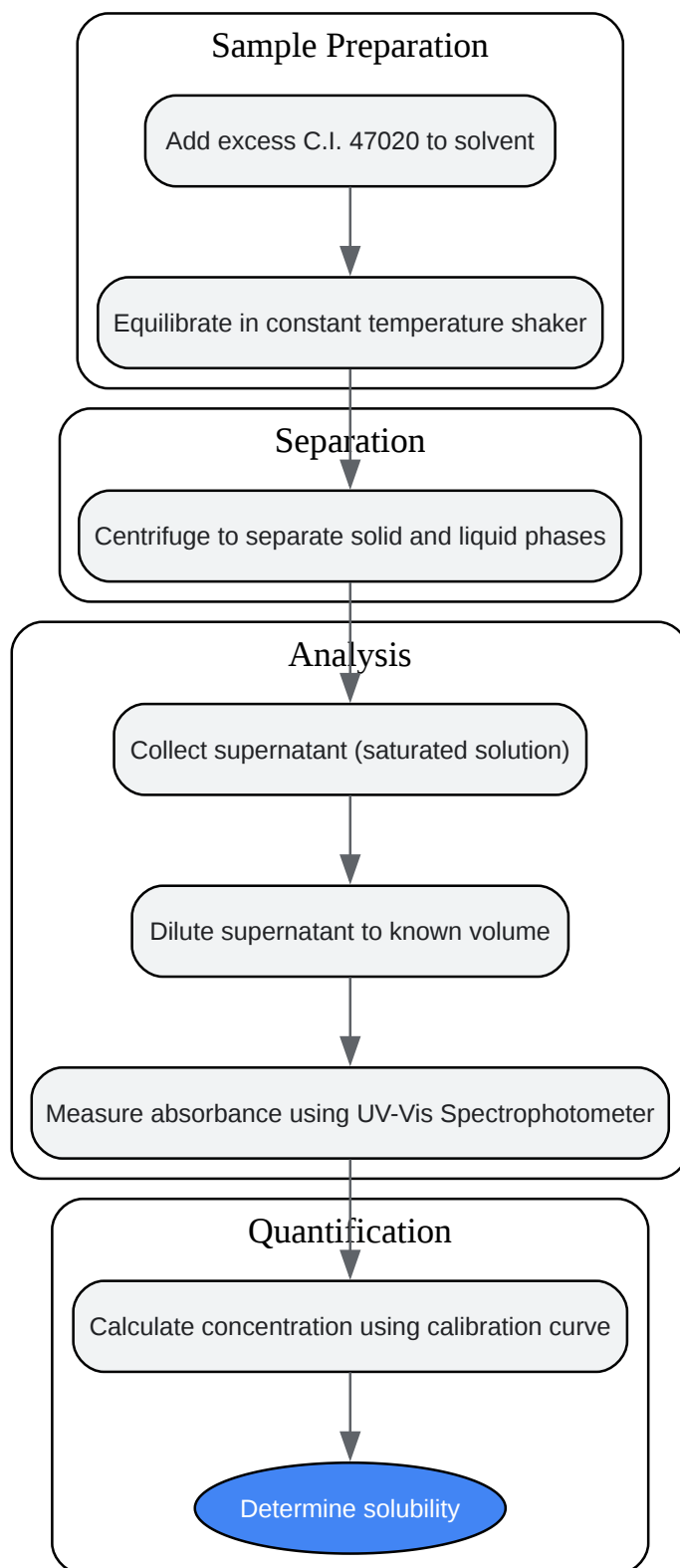
The ultraviolet-visible absorption spectrum of C.I. 47020 is determined to identify its wavelength of maximum absorbance (λ_{max}).

- Apparatus: UV-Vis spectrophotometer, quartz cuvettes, volumetric flasks.
- Procedure:
 - A dilute stock solution of C.I. 47020 is prepared in a suitable transparent solvent (e.g., ethanol).
 - A series of dilutions are made from the stock solution.
 - The UV-Vis spectrum of a dilute solution is recorded over a relevant wavelength range (e.g., 200-800 nm) against a solvent blank.
 - The wavelength at which the maximum absorbance occurs is identified as λ_{max} .

Mandatory Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the experimental workflow for determining the solubility of C.I. 47020.

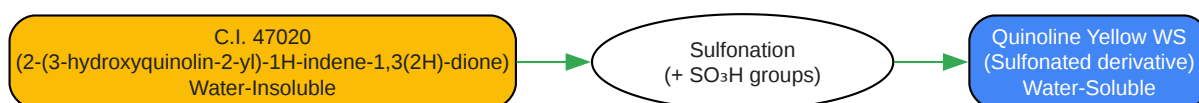


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Caption: Workflow for determining the solubility of C.I. 47020.

Logical Relationship of C.I. 47020 and its Water-Soluble Form

The following diagram illustrates the relationship between the water-insoluble C.I. 47020 and its water-soluble derivative, Quinoline Yellow WS.



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Caption: Conversion of C.I. 47020 to its water-soluble form.

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